

# How to dissolve and prepare Motilin (26-47) for experiments

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## Compound of Interest

Compound Name: *Motilin (26-47), human, porcine*

Cat. No.: *B549804*

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## Application Notes and Protocols for Motilin (26-47)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution, preparation, and experimental use of Motilin (26-47), a C-terminal fragment of the motilin peptide. This document is intended to guide researchers in pharmacology, gastroenterology, and metabolic research.

## Product Information and Storage

Chemical Properties of Motilin (26-47)

Property	Value	Reference
Molecular Formula	C <sub>120</sub> H <sub>188</sub> N <sub>34</sub> O <sub>35</sub> S	[1]
Molecular Weight	2699.07 g/mol	[1]
Sequence	Phe-Val-Pro-Ile-Phe-Thr-Tyr-Gly-Glu-Leu-Gln-Arg-Met-Gln-Glu-Lys-Glu-Arg-Asn-Lys-Gly-Gln	[1]
Appearance	White to off-white solid	[1]
CAS Number	52906-92-0	[1]

#### Solubility and Storage

Solvent	Solubility	Notes
DMSO	50 mg/mL (18.52 mM)	Ultrasonic assistance may be required. Use freshly opened, anhydrous DMSO as the compound is hygroscopic.[1][2]

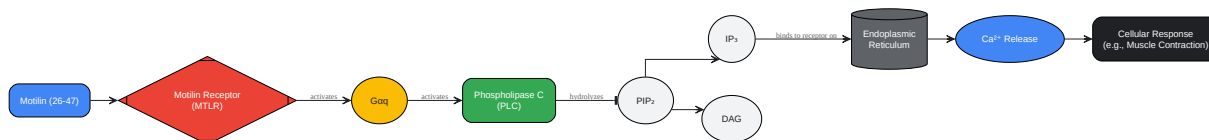
#### Storage Conditions

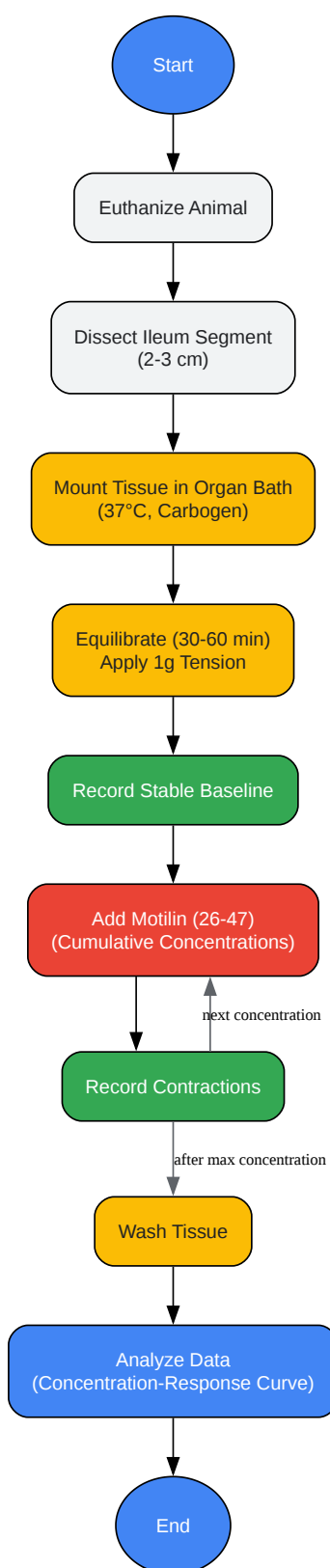
Form	Storage Temperature	Shelf Life
Powder	-80°C	2 years
-20°C	1 year	
Stock Solution (in DMSO)	-80°C	6 months
-20°C	1 month	

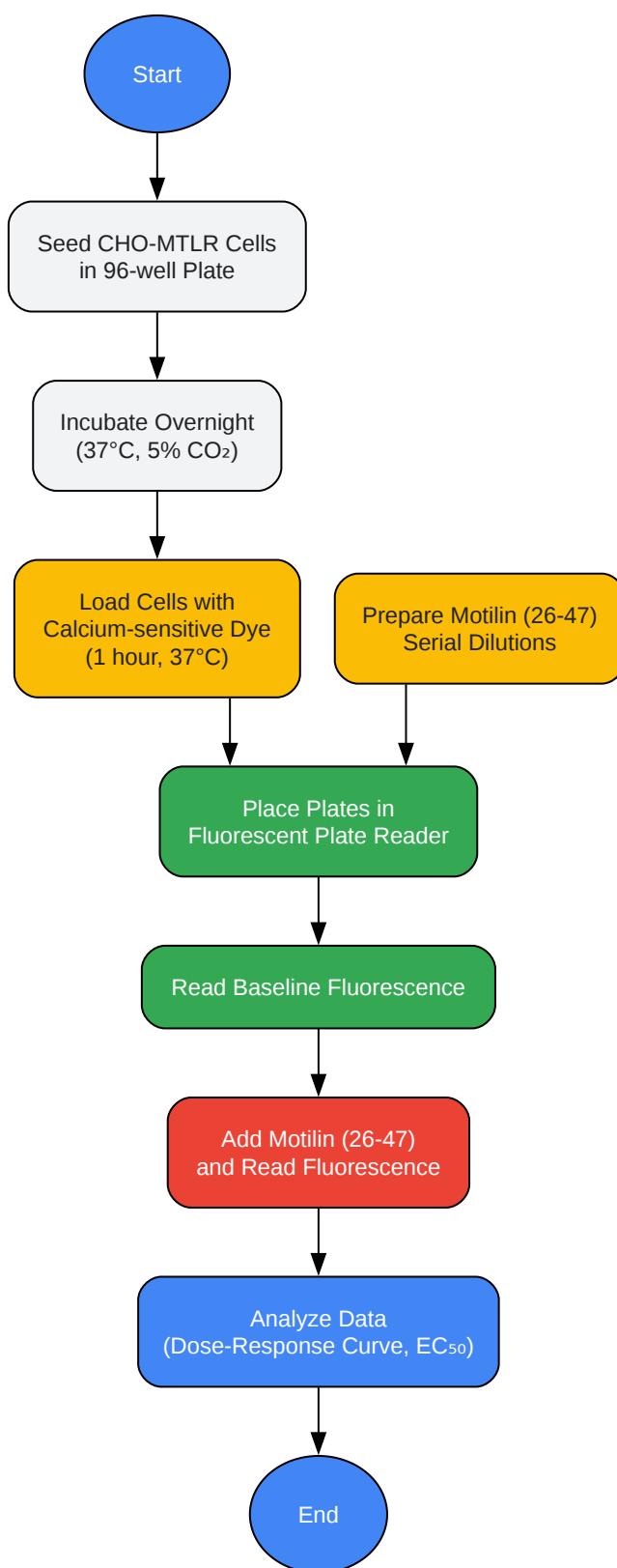
Store in a sealed container, away from moisture. For stock solutions, aliquot to avoid repeated freeze-thaw cycles.[1][2]

## Mechanism of Action and Signaling Pathway

Motilin (26-47) is an agonist of the motilin receptor (MLR), a G protein-coupled receptor (GPCR).[1] The motilin receptor is coupled to the Gαq subunit.[3] Upon agonist binding, Gαq activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> binds to its receptors on the endoplasmic reticulum, leading to the release of stored intracellular calcium (Ca<sup>2+</sup>). [4] This increase in cytosolic Ca<sup>2+</sup> is a key event in mediating the physiological effects of motilin, such as smooth muscle contraction.[4][5]







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